

Pyrimido[5,4-c]pyridazine molecular weight and formula

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Compound of Interest

Compound Name: *Pyrimido[5,4-c]pyridazine*

Cat. No.: *B15244889*

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In-Depth Technical Guide to Pyrimido[5,4-c]pyridazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core molecular properties, synthesis, and structural representation of **pyrimido[5,4-c]pyridazine**, a heterocyclic compound of interest in medicinal chemistry and materials science.

Core Molecular Data

The fundamental properties of **pyrimido[5,4-c]pyridazine** are summarized below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₆ H ₄ N ₄	PubChem[1]
Molecular Weight	132.12 g/mol	PubChem[1]
IUPAC Name	pyrimido[5,4-c]pyridazine	PubChem[1]
CAS Number	6133-46-6	PubChem[1]
Canonical SMILES	C1=CN=C2C(=C1)N=CN=C2	
InChI Key	ATVQBGCKUAGPDN-UHFFFAOYSA-N	

Molecular Structure

The molecular structure of **pyrimido[5,4-c]pyridazine** is depicted below, illustrating the fused pyrimidine and pyridazine ring system.

Caption: Fused ring structure of **pyrimido[5,4-c]pyridazine**.

Experimental Protocols

While specific experimental data for the parent **pyrimido[5,4-c]pyridazine** is not readily available in the searched literature, a general method for the synthesis of substituted **pyrimido[5,4-c]pyridazines** has been described. This protocol can be adapted for the synthesis of the parent compound and its derivatives.

Synthesis of **Pyrimido[5,4-c]pyridazine** Derivatives via Aza-Wittig Reaction/Heterocyclization

This method provides an efficient one-pot synthesis of **pyrimido[5,4-c]pyridazines**.[\[2\]](#)

General Procedure:

- Preparation of Iminophosphorane: The synthesis starts with the preparation of an iminophosphorane intermediate. This is typically achieved using an Appel-type reaction.[\[2\]](#)
- Aza-Wittig Reaction: The iminophosphorane undergoes an aza-Wittig reaction with an appropriate carbonyl compound.

- Heterocyclization: The intermediate from the aza-Wittig reaction then undergoes an intramolecular heterocyclization to form the fused **pyrimido[5,4-c]pyridazine** ring system.[2]

The following diagram illustrates the generalized workflow for this synthesis.



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Caption: Generalized synthesis workflow for **pyrimido[5,4-c]pyridazines**.

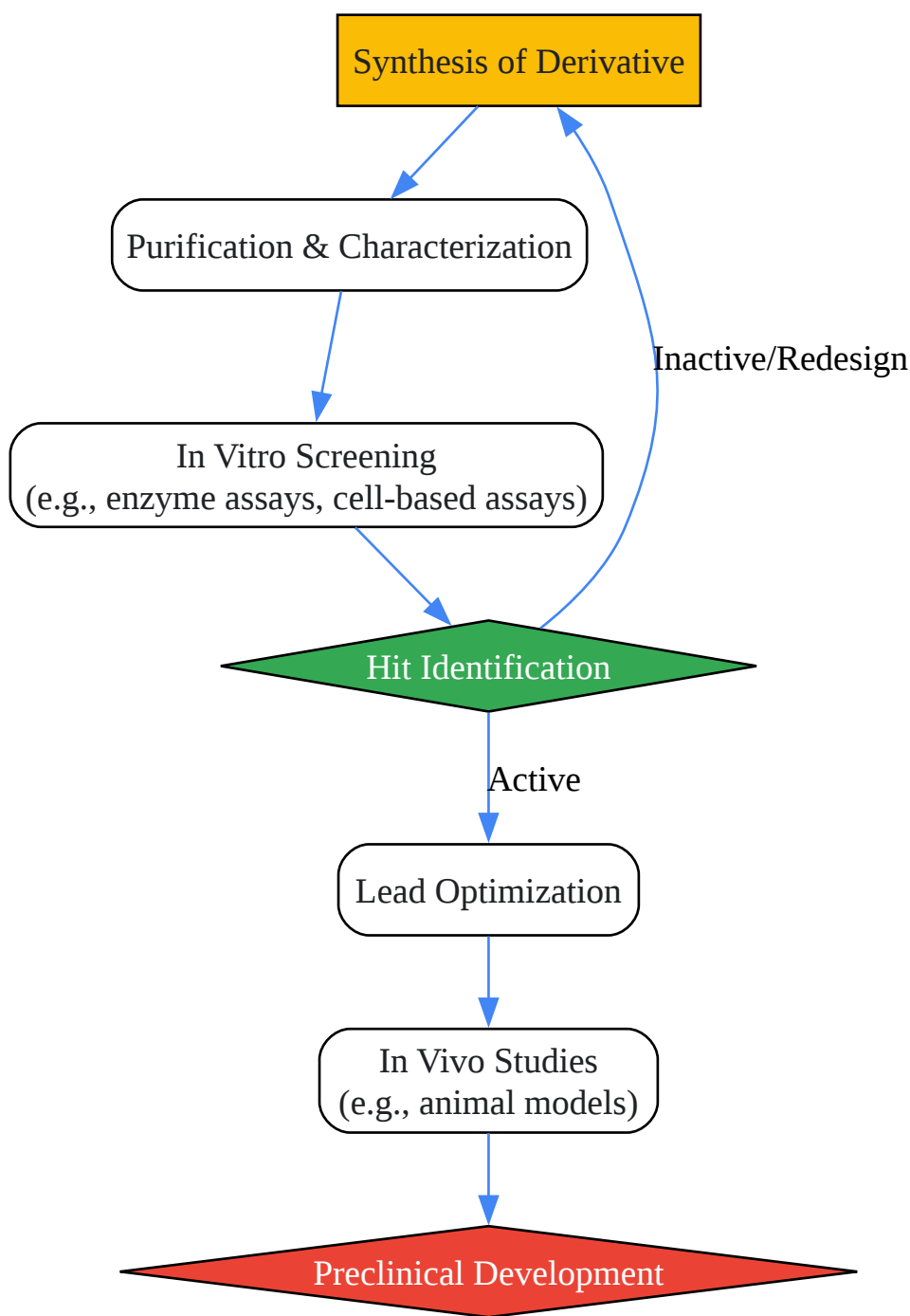
Instrumentation:

- Melting points can be determined on a Gallenkamp electrothermal melting point apparatus. [2]
- IR spectra can be recorded as potassium bromide pellets using a FTIR spectrometer.[2]
- ¹H and ¹³C NMR spectra can be recorded on a Bruker ACF300 spectrometer (400 MHz).

Note: This is a generalized protocol. The specific starting materials, reagents, and reaction conditions would need to be optimized for the synthesis of the unsubstituted **pyrimido[5,4-c]pyridazine**.

Signaling Pathways and Logical Relationships

The **pyrimido[5,4-c]pyridazine** core is a scaffold of interest in drug discovery. Its derivatives may interact with various biological targets. The logical relationship for investigating the biological activity of a novel **pyrimido[5,4-c]pyridazine** derivative is outlined below.



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Caption: Drug discovery workflow for **pyrimido[5,4-c]pyridazine** derivatives.

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References

- 1. Pyrimido[5,4-c]pyridazine | C₆H₄N₄ | CID 18963797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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